

# Application Notes and Protocols for ADPRHL1 siRNA Delivery

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## Compound of Interest

Compound Name: *ADPRHL1 Human Pre-designed siRNA Set A*

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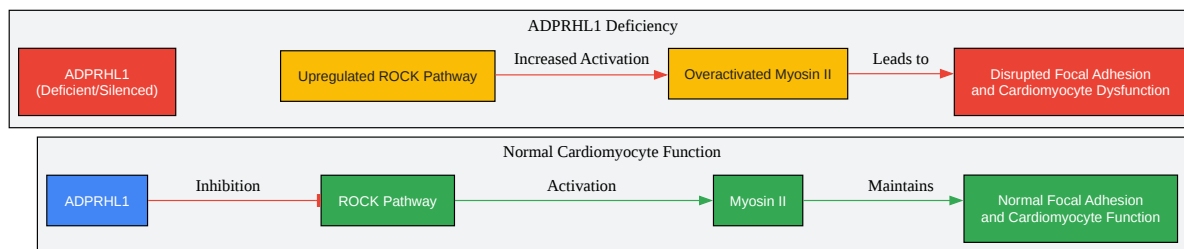
For Researchers, Scientists, and Drug Development Professionals

## Introduction

ADP-Ribosylhydrolase Like 1 (ADPRHL1) is a pseudoenzyme implicated in crucial cellular processes, including the regulation of cardiac function through the ROCK–myosin II pathway.<sup>[1][2][3][4]</sup> The targeted silencing of ADPRHL1 using small interfering RNA (siRNA) presents a powerful tool for investigating its function and exploring its therapeutic potential. These application notes provide an overview of common siRNA delivery methods and their efficiencies, along with detailed protocols for researchers working on ADPRHL1.

## ADPRHL1 Signaling Pathway

ADPRHL1 plays a critical role in maintaining the proper function of cardiomyocytes by regulating the Rho-associated coiled-coil containing protein kinase (ROCK)–myosin II pathway.<sup>[1][2][3][4]</sup> The absence of ADPRHL1 leads to an upregulation of this pathway, disrupting focal adhesion formation and impacting cardiomyocyte adhesion, electrical conduction, and calcium transients.<sup>[1][3]</sup>





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## References

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